

# Ethnobotanical Uses and Pharmacological Insights of *Eclipta alba* and its Constituent Saponins

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## Compound of Interest

Compound Name: *Ecliptasaponin D*

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## Abstract

*Eclipta alba* (L.) Hassk., commonly known as Bhringraj or False Daisy, is a revered medicinal plant in traditional systems of medicine, including Ayurveda, Unani, and Siddha.[1] Its ethnobotanical applications are extensive, ranging from the treatment of hepatic and splenic enlargements to remedies for hair loss and skin disorders.[2][3] The therapeutic potential of this herb is attributed to a rich array of phytochemicals, notably saponins, flavonoids, and coumestans.[2][4] This technical guide focuses on the ethnobotanical uses of *Eclipta alba*, with a particular emphasis on the pharmacological activities of its triterpenoid saponins, such as **Ecliptasaponin D** and the more extensively studied Ecliptasaponin A. We provide a comprehensive overview of traditional preparations, summarize available quantitative data, detail key experimental protocols, and visualize cellular signaling pathways to bridge the gap between traditional knowledge and modern pharmacological research.

## Ethnobotanical Landscape of *Eclipta alba*

*Eclipta alba* has a long and rich history of use in traditional medicine across various cultures, particularly in India. The plant is considered a tonic and is used to treat a wide spectrum of ailments. The primary ethnobotanical uses are summarized below:

- **Hepatic Disorders:** *Eclipta alba* is renowned as a hepatoprotective agent. Traditionally, the leaf juice is administered, often with honey, to treat jaundice and other liver ailments. It is also used to manage spleen enlargement and cirrhosis. The plant is believed to stimulate bile flow and protect the liver parenchyma.
- **Hair and Scalp Care:** Known as the "king of hairs," *Eclipta alba* is a primary ingredient in numerous formulations for promoting hair growth, preventing premature graying, and reducing dandruff. The fresh juice of the leaves or an oil preparation made by boiling the leaf juice with sesame or coconut oil is massaged into the scalp.
- **Dermatological Conditions:** A paste made from the leaves is applied topically to treat a variety of skin diseases, including eczema, wounds, and boils. Its anti-inflammatory properties are utilized to soothe irritated skin.
- **Respiratory Ailments:** The plant is used in the treatment of asthma and bronchitis. It is believed to help clear mucus from the respiratory tract.
- **Gastrointestinal Issues:** It is considered a digestive stimulant that can improve appetite and digestion. Leaf extracts are given orally for diarrhea and indigestion.
- **Other Traditional Uses:** *Eclipta alba* has also been traditionally used for conditions such as fever, headaches, anemia, insomnia, and as an antidote for snakebites. The seeds are considered to have aphrodisiac properties.

## Profile of Ecliptasaponin D and Related Saponins

*Eclipta alba* is a source of several oleanane-type triterpenoid saponins, including Ecliptasaponins A, B, C, and D.

- **Ecliptasaponin D:** This compound is a triterpenoid glucoside isolated from *Eclipta alba*. Its structure has been identified as 3 $\beta$ , 16 $\beta$ -dihydroxy olean-12-ene-28-oic acid-3 $\beta$ -O- $\beta$ -D-glucopyranoside. While *Eclipta alba* as a whole is known for its anti-inflammatory, hepatoprotective, antioxidant, and immunomodulatory effects, specific quantitative pharmacological data for **Ecliptasaponin D** is limited in the current scientific literature.
- **Ecliptasaponin A:** In contrast, Ecliptasaponin A, another pentacyclic triterpenoid saponin from *Eclipta alba*, has been more extensively studied. It is structurally identical to Eclalbasaponin

II. Research has highlighted its potent anti-cancer, anti-inflammatory, and anti-fibrotic properties. Due to the wealth of available data, Ecliptasaponin A serves as a significant example of the therapeutic potential of saponins from this plant.

## Pharmacological Activities and Quantitative Data

The pharmacological activities of *Eclipta alba* extracts and their isolated saponins have been a subject of modern scientific investigation. The most detailed mechanistic studies have focused on Ecliptasaponin A, particularly its effects on cancer cells.

### Anticancer Activity of Ecliptasaponin A

Ecliptasaponin A has demonstrated significant anticancer effects, especially against non-small cell lung cancer (NSCLC). Studies have shown that it can potently suppress the viability of human lung cancer cells (H460 and H1975) in a dose- and time-dependent manner.

Table 1: Quantitative Analysis of Ecliptasaponin A Activity

Bioassay	Cell Line	Compound	Concentration/Dose	Effect	Reference(s)
Cell Viability (MTT Assay)	HepG-2 (Liver Cancer)	Ecliptasaponin A	IC <sub>50</sub> : 29.8 ± 1.6 µmol/L (48h)	Inhibition of cell growth	
Cell Viability (MTT Assay)	H460 & H1975 (Lung Cancer)	Ecliptasaponin A	0-120 µM (24-48h)	Dose- and time-dependent inhibition of cell viability	
Apoptosis Induction	H460 & H1975 (Lung Cancer)	Ecliptasaponin A	0-30 µM (24h)	Induction of apoptosis	
Autophagy Induction	H460 & H1975 (Lung Cancer)	Ecliptasaponin A	Not specified	Triggers autophagy	
In vivo Tumor Growth	H460 Xenograft in nude mice	Ecliptasaponin A	25 and 50 mg/kg	Reduction in tumor size, weight, and volume	

## Hepatoprotective Activity

Aqueous extracts of *Eclipta alba* have shown significant hepatoprotective activity against CCl<sub>4</sub>-induced liver toxicity in rats. Administration of the extract at doses of 250 mg/kg and 500 mg/kg prevented the elevation of serum markers of liver damage, such as ALT, AST, ALP, and total bilirubin. The components of *Eclipta alba*, including saponins and wedelolactone, are believed to contribute to this effect by reducing fat deposition, mononuclear infiltration, and stimulating the regeneration of hepatocytes.

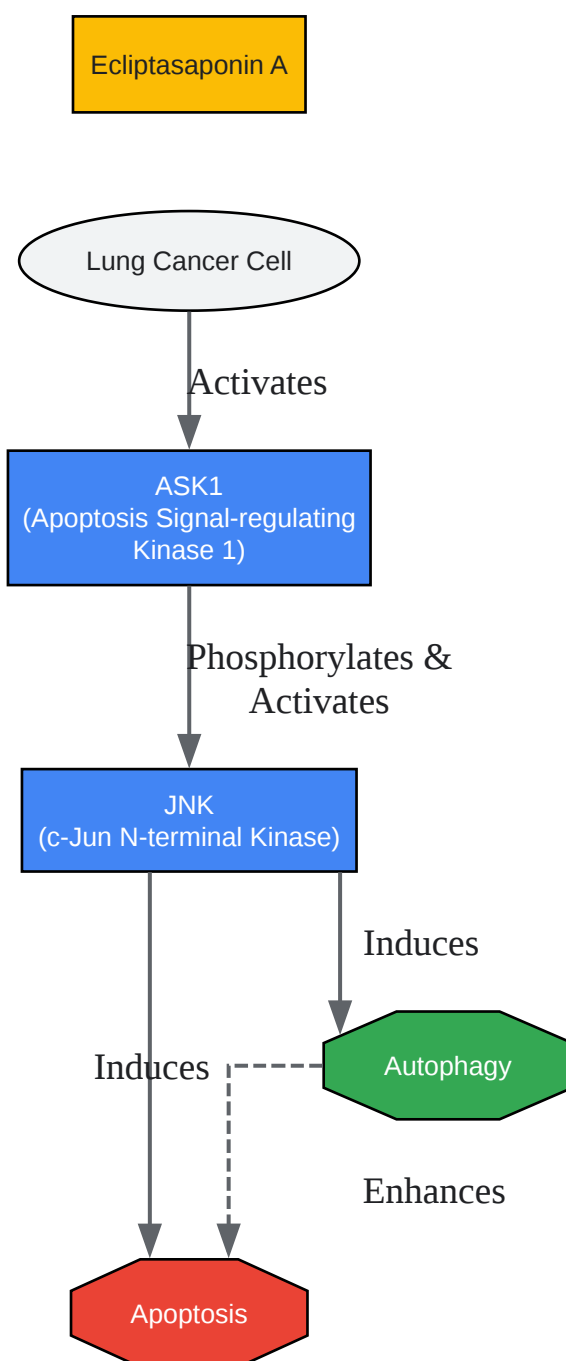
## Anti-inflammatory Activity

The ethyl acetate fraction of *Eclipta alba* extract has demonstrated significant inhibition of the production of inflammatory cytokines IL-6 and TNF-α in LPS-activated RAW264.7 cells, with

IC<sub>50</sub> values of  $43.24 \pm 0.83$  µg/mL and  $45.97 \pm 2.01$  µg/mL, respectively.

## Signaling Pathways and Mechanistic Visualizations Ecliptasaponin A-Induced Apoptosis and Autophagy in Lung Cancer

Ecliptasaponin A induces apoptosis in human lung cancer cells through the activation of the Apoptosis Signal-regulating Kinase 1 (ASK1)/c-Jun N-terminal Kinase (JNK) pathway. It also triggers autophagy, which contributes to its pro-apoptotic effect.



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## References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Hepatoprotective Role of Eclipta alba against High Fatty Diet Treated Experimental Models – A Histopathological Study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ymerdigital.com [ymerdigital.com]
- To cite this document: BenchChem. [Ethnobotanical Uses and Pharmacological Insights of Eclipta alba and its Constituent Saponins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8034660#what-are-the-ethnobotanical-uses-of-eclipta-alba-containing-ecliptasaponin-d]

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